

# saxagliptin hydrate ChEBI ID 71271

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Saxagliptin Hydrate

CAS No.: 945667-22-1

Cat. No.: S549034

Get Quote

## Chemical and Regulatory Profile

The table below summarizes the core identification and chemical data for **saxagliptin hydrate** from authoritative chemical databases.

Property	Description
IUPAC Name	(1S,3S,5S)-2-[(2S)-2-amino-2-(3-hydroxyadamantan-1-yl)acetyl]-2-azabicyclo[3.1.0]hexane-3-carbonitrile—water (1/1) [1]
Molecular Formula	C <sub>18</sub> H <sub>25</sub> N <sub>3</sub> O <sub>2</sub> ·H <sub>2</sub> O (C <sub>18</sub> H <sub>27</sub> N <sub>3</sub> O <sub>3</sub> ) [1] [2]
Average Mass	333.43 g/mol [3] [4] [2]
CAS Registry Number	945667-22-1 [1] [3] [2]
Brand Name	Onglyza [1] [4]
UNII	9GB927LAJW [5]

## Biochemical Activity and Potency

**Saxagliptin hydrate** functions as a potent, selective, reversible, and competitive inhibitor of dipeptidyl peptidase-4 (DPP-4). The following table consolidates quantitative data on its potency from multiple commercial and research sources.

Parameter	Value	Notes / Source
Human DPP-IV Ki	0.9 nM	[6] [2]
DPP-4 Ki	0.6 - 1.3 nM	Range reported [3]
DPP-4 IC <sub>50</sub>	26 nM	[4]
In Vivo Efficacy (Rats)	87% plasma DPP-IV inhibition 0.5-4h post 4 µmol/kg oral dose [6] [2]	
Therapeutic Efficacy	Plasma glucose clearance (28%, 43%, 61%) post 0.3, 1.0, 3.0 µmol/kg p.o. in Zucker fa/fa rats [6] [2]	

## In Vitro Experimental Protocols

The following methodological details are primarily adapted from studies using INS-1 832/13 cells (a rat insulinoma cell line) and other cell models [3] [4].

### Cell Proliferation Assay [3]

- **Cell Line:** INS-1 832/13 cells (a pancreatic beta-cell line).
- **Procedure:**
  - Treat cells with a concentration of **100 nM saxagliptin hydrate**.
  - Incubate for **48 hours**.
  - Measure  $\beta$ -cell proliferation using a standard assay (e.g., MTT, BrdU, or cell counting).
- **Key Findings:** Treatment significantly induced  $\beta$ -cell proliferation. It also increased levels of p-AKT and active  $\beta$ -catenin, paralleled by an increase in c-myc and cyclin D1 protein expression.

## Western Blot Analysis [3]

- **Cell Line:** INS-1 832/13 cells.
- **Procedure:**
  - Treat cells with **100 nM saxagliptin hydrate**.
  - Incubate for **48 hours**.
  - Lyse cells and isolate proteins.
  - Separate proteins by SDS-PAGE, transfer to a membrane, and probe with antibodies against **p-AKT, active  $\beta$ -catenin, c-myc, and cyclin D1**.
- **Key Findings:** Confirmed the upregulation of these key proteins in the proliferation signaling pathway.

## Additional In Vitro Model (Marrow Stromal Cells) [4]

- **Cell Lines:** Marrow stromal cells (MSC) and MC3T3E1 osteoblast-like cells.
- **Procedure:**
  - Serum-starve sub-confluent cells overnight.
  - Incubate with **1.5 or 15  $\mu$ M** saxagliptin in the presence of growth stimulants (1% FBS, 5 ng/mL insulin, or  $10^{-8}$  M IGF1).
  - For **cell proliferation** effects, incubate for **24 hours**.
  - For **signal transduction** effects (e.g., ERK phosphorylation), incubate for **1 hour**.
- **Key Findings:** Saxagliptin inhibited FBS-, insulin-, and IGF1-induced ERK phosphorylation and cell proliferation. It also inhibited osteoblast differentiation markers (Runx2, osteocalcin) and increased PPAR- $\gamma$  expression.

## In Vivo Experimental Protocols

### Animal Model for Diabetes Research [3]

- **Animal Model:** High-fat diet/streptozotocin-induced diabetic rats.
- **Dosage & Administration:** **1 mg/kg**, orally administered for **12 weeks**.
- **Evaluation:**
  - **Hyperglycemic Clamp:** Assessed improvement in pancreatic insulin secretion capacity.
  - **Histological Analysis:** Measured the increased  $\beta$ -cell to  $\alpha$ -cell area ratio in pancreatic islets.
- **Key Findings:** Significant improvement in the pancreas's insulin secretion capacity and increased  $\beta$ -cell mass.

## Animal Model for Vascular Function [4]

- **Animal Model:** db/db mice (a model of type 2 diabetes).
- **Dosage & Administration:** **0.1 mg/kg**, orally administered.
- **Evaluation:** Focused on vascular effects.
- **Key Findings:** Saxagliptin reversed vascular hypertrophic remodeling and improved nitric oxide (NO) availability by reducing oxidative stress and the action of vasoconstrictors.

## Pharmacodynamic Study [6] [2]

- **Animal Model:** Han-Wistar rats.
- **Dosage & Administration:** **1 mg/kg** and **10 mg/kg**, single oral dose.
- **Evaluation:** Measured the inhibition of plasma DPP-4 activity over time.
- **Key Findings:**
  - **1 mg/kg:** Produced ~70% inhibition at 7 hours post-dose, with ~20% inhibition remaining at 24 hours.
  - **10 mg/kg:** Produced ~90% inhibition at 7 hours post-dose, with ~70% inhibition remaining at 24 hours.

## Clinical and Safety Profile

For researchers involved in translational studies, awareness of the clinical safety profile is essential. The following table lists the observed side effects associated with **saxagliptin hydrate** in clinical use [7].

Common	Moderate	Serious (Require Immediate Medical Attention)
Headache	Hypoglycemia (especially with combo therapy)	Pancreatitis (severe, persistent abdominal pain)
Upper respiratory tract infection	Gastrointestinal issues (abdominal pain, nausea, diarrhea)	Heart Failure (shortness of breath, swelling, weight gain)
Urinary tract infection	Skin reactions (rash, itching)	Severe allergic reactions (swelling, difficulty breathing)

## Practical Research and Handling Information

### Solubility and Storage [6] [3] [4]

- **Appearance:** White to off-white powder [3].
- **Solubility:**
  - **DMSO:** 66 mg/mL (197.94 mM) [4] or 100 mg/mL (299.91 mM) [3]. Note that moisture-absorbing DMSO can reduce solubility.
  - **Water:** ~1-2 mg/mL [4] [2].
- **Storage:** Store at **-20°C**, protected from light, and preferably under an inert atmosphere like nitrogen [3].

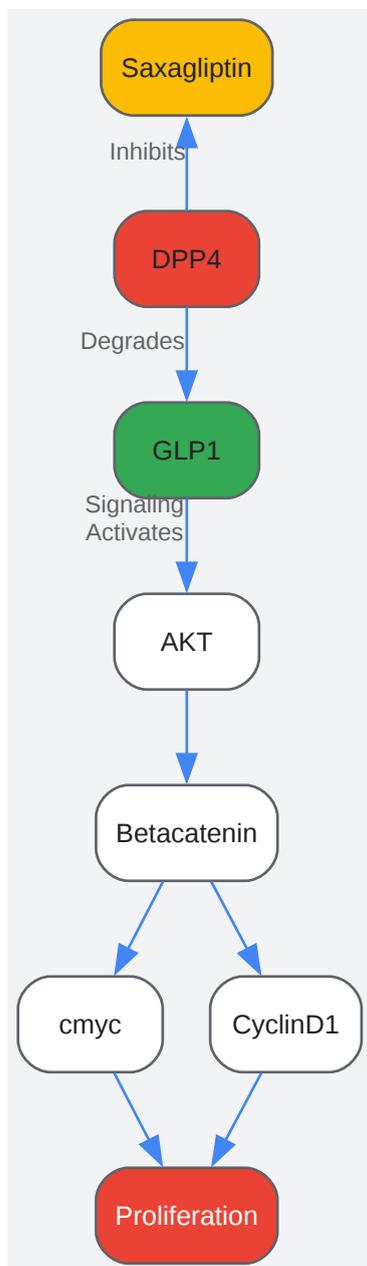
### In Vivo Formulation Preparation (Example) [3]

One recommended method for preparing a dosing solution for animal studies is as follows:

- **Prepare Stock Solution:** Dissolve the compound in DMSO to a high concentration (e.g., 25 mg/mL).
- **Mix with Excipients:** Take 100  $\mu$ L of the stock solution and add it to 400  $\mu$ L of PEG300. Mix evenly.
- **Add Surfactant:** Add 50  $\mu$ L of Tween-80 and mix evenly.
- **Dilute to Volume:** Add 450  $\mu$ L of saline to adjust the volume to 1 mL. Mix until clear. This protocol yields a clear solution with a final saxagliptin concentration of approximately 2.5 mg/mL.

## Signaling Pathway Visualization

The diagram below outlines the proposed molecular mechanism by which **saxagliptin hydrate** promotes  $\beta$ -cell proliferation, based on in vitro findings [3].



Click to download full resolution via product page

***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. CHEBI:71271 - saxagliptin hydrate [ebi.ac.uk]
2. Saxagliptin hydrate | 945667-22-1 [chemicalbook.com]
3. Saxagliptin hydrate (BMS-477118 hydrate) | DPP-4 Inhibitor [medchemexpress.com]
4. Saxagliptin hydrate | DPP inhibitor | Mechanism [selleckchem.com]
5. UNII - 9GB927LAJW [precision.fda.gov]
6. Saxagliptin hydrate  $\geq 98\%$  (HPLC) [sigmaaldrich.com]
7. What are the side effects of Saxagliptin Hydrate? [synapse.patsnap.com]

To cite this document: Smolecule. [saxagliptin hydrate ChEBI ID 71271]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b549034#saxagliptin-hydrate-chebi-id-71271>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)